

Difluoroacetonitrile: A Comprehensive Technical Guide to Hazards and Safe Handling

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Compound of Interest		
Compound Name:	Difluoroacetonitrile	
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Difluoroacetonitrile (C₂HF₂N), a fluorinated nitrile, presents significant chemical hazards requiring stringent safety protocols. This guide provides an in-depth overview of its properties, associated risks, and detailed procedures for safe handling to minimize exposure and ensure a secure research environment.

Hazard Identification and Classification

Difluoroacetonitrile is classified as a highly hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications based on available data.[1]

GHS Hazard Statements:[1]

H301: Toxic if swallowed.[1]

H311: Toxic in contact with skin.[1]

H330: Fatal if inhaled.[1]

• H225: Highly flammable liquid and vapour.[2]

Signal Word: Danger[1]



Hazard Pictograms:

- Skull and Crossbones
- Flame

Physical and Chemical Properties

Understanding the physical and chemical properties of **difluoroacetonitrile** is crucial for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₂ HF ₂ N	[1]
Molecular Weight	77.03 g/mol	[1]
Boiling Point	23 °C	[3]
Density	1.061 g/cm³ at 25 °C	

Toxicological Data

Detailed quantitative toxicity data for **difluoroacetonitrile** is not readily available. However, the GHS classification indicates high toxicity. For context, data for the related compound fluoroacetonitrile is provided below. It is imperative to handle **difluoroacetonitrile** with the assumption of similar or greater toxicity.

Compound	Test	Species	Route	Value
Fluoroacetonitrile	LD50	Rat	Oral	617 mg/kg
Fluoroacetonitrile	LC50	Rat	Inhalation	16000 ppm (4 h)
Fluoroacetonitrile	LD50	Rabbit	Dermal	980 mg/kg

Note: This data is for Fluoroacetonitrile and should be used for reference purposes only, highlighting the potential for high toxicity.



Reactivity and Stability

- Reactivity: Vapors may form an explosive mixture with air.
- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).
- Possibility of Hazardous Reactions: Contact with acids may liberate toxic gas.[4]
- Conditions to Avoid: Heat, flames, sparks, and other sources of ignition.
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[5]
- Hazardous Decomposition Products: In the event of a fire, hazardous decomposition products such as carbon oxides, nitrogen oxides (NOx), hydrogen fluoride, and hydrogen cyanide may be formed.[4][6]

Safe Handling and Experimental Protocols

Adherence to strict safety protocols is mandatory when handling difluoroacetonitrile.

Engineering Controls

- Ventilation: All work with **difluoroacetonitrile** must be conducted in a properly functioning chemical fume hood.[7][8] The atmosphere should be regularly checked against established exposure standards.[7]
- Isolation: If a fume hood does not provide adequate protection, a glove box may be necessary.[8]
- Safety Equipment: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[5]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required to prevent any direct contact with **difluoroacetonitrile**.



PPE	Specification
Eye/Face Protection	Chemical splash goggles or a face shield.[4][9]
Skin Protection	A lab coat and appropriate chemical-resistant gloves (e.g., nitrile). Inspect gloves for any signs of wear or damage before use.[9]
Respiratory Protection	If there is a risk of inhalation, a NIOSH/MSHA approved respirator should be worn.[4] For high airborne concentrations, a positive-pressure supplied air respirator may be required.[4]
Clothing	Wear a lab coat, long pants, and closed-toe shoes to prevent accidental skin contact.[9]

General Handling Procedures

- Avoid Contact: Avoid all personal contact, including inhalation.[7]
- Hygiene: Do not eat, drink, or smoke in the laboratory.[7] Wash hands thoroughly after handling.[7]
- Ignition Sources: Keep away from open flames, hot surfaces, and all sources of ignition. Use only non-sparking tools.[2][5]
- Static Discharge: Take precautionary measures against static discharge.[4] Ground and bond containers and receiving equipment.[2][4]
- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed container.[7] Store away from incompatible materials.[7]

Emergency ProceduresSpill and Leak Response

- Evacuate: Immediately evacuate the area of the spill.[5]
- Ventilate: Ensure the area is well-ventilated to disperse vapors.[5]



- Control Ignition Sources: Remove all sources of ignition from the area.[5]
- Containment: Use an inert, absorbent material to contain the spill.[5] Use non-sparking tools for cleanup.
- Disposal: Collect the absorbed material and dispose of it as hazardous waste in accordance with local regulations.[4]

First Aid Measures

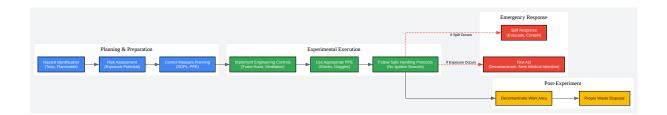
Immediate medical attention is required for any exposure.

- Inhalation: Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[9]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes.[5] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[5] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[5] Rinse the mouth with water.[5] Seek immediate medical attention.

Logical Workflow for Safe Handling

The following diagram illustrates the essential logical steps for ensuring safety when working with **difluoroacetonitrile**.





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Caption: Logical workflow for managing hazards associated with **difluoroacetonitrile**.

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